

What is the chemical structure of Reactive Violet 5?

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Compound of Interest

Compound Name: **Reactive Violet 5**

Cat. No.: **B1142343**

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An In-depth Technical Guide to C.I. **Reactive Violet 5**

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and application of C.I. **Reactive Violet 5** (C.I. 18097). The information is intended for researchers, scientists, and professionals in drug development and related fields who require detailed technical information on this compound.

Chemical Identity and Physicochemical Properties

C.I. **Reactive Violet 5** is a monoazo reactive dye containing a vinyl sulfone reactive group. This group allows the dye to form a covalent bond with the hydroxyl groups of cellulosic fibers, leading to excellent wash fastness. It is a metal complex dye, typically involving copper, which enhances its light fastness and influences its shade.[\[1\]](#)[\[2\]](#)

The key physicochemical properties of **Reactive Violet 5** are summarized in the table below.

Property	Value	Reference
C.I. Name	C.I. Reactive Violet 5	[2]
C.I. Number	18097	[2]
CAS Number	12226-38-9	[2]
Molecular Formula	C ₂₀ H ₁₆ N ₃ Na ₃ O ₁₅ S ₄	[2] [3]
Molecular Weight	735.59 g/mol	[2] [3]
IUPAC Name	trisodium;5-acetamido-4-hydroxy-3-[[2-hydroxy-5-(2-sulfatooxyethylsulfonyl)phenyl]diazenyl]naphthalene-2,7-disulfonate	[3]
Appearance	Purple-brown powder	[2]
Solubility	Soluble in water	[2]

Chemical Structure

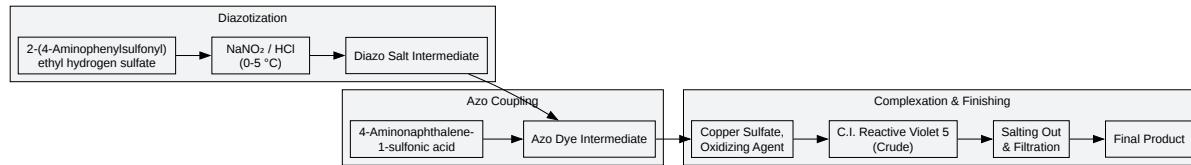
The chemical structure of C.I. **Reactive Violet 5** is characterized by a naphthalene-based azo chromophore linked to a phenyl ring that carries the vinyl sulfone reactive group in its masked (sulfatoethylsulfonyl) form.

Caption: 2D representation of C.I. **Reactive Violet 5**.

Synthesis Pathway and Experimental Protocols

General Synthesis Pathway

The industrial synthesis of C.I. **Reactive Violet 5** involves a multi-step process. While specific process parameters are proprietary, the general chemical pathway is well-established for azo dyes.[\[2\]](#) It consists of the diazotization of an aromatic amine, followed by an azo coupling reaction with a suitable coupling component, and subsequent complexation with a metal salt.[\[2\]](#)

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Caption: General synthesis workflow for C.I. **Reactive Violet 5**.

Representative Experimental Protocol: Exhaust Dyeing of Cotton

While a specific protocol for the synthesis of **Reactive Violet 5** is not publicly available, a general laboratory procedure for its application in dyeing cellulosic fibers like cotton is provided below. This protocol is representative of exhaust dyeing methods for vinyl sulfone reactive dyes.[4][5][6]

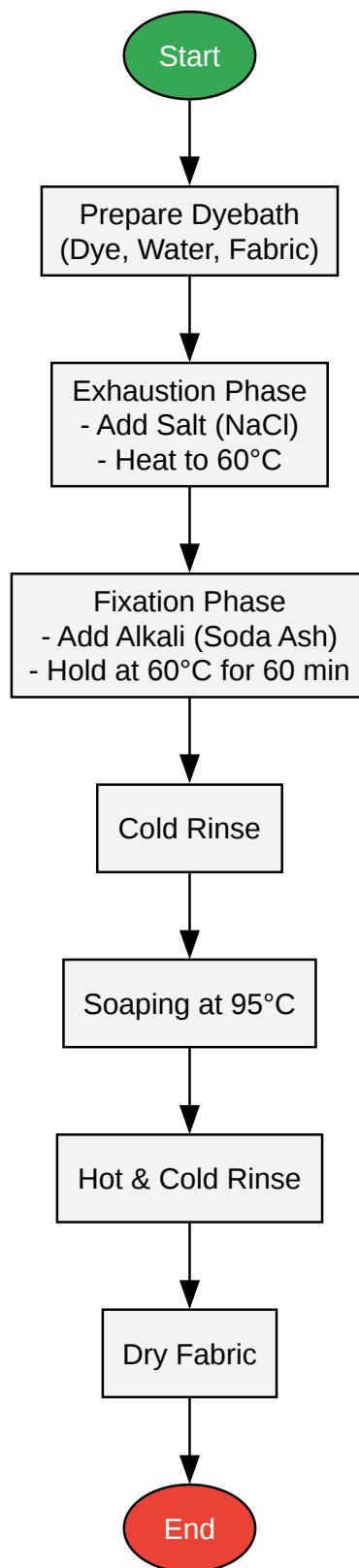
Materials and Equipment:

- Scoured and bleached cotton fabric
- C.I. **Reactive Violet 5**
- Sodium chloride (NaCl) or Glauber's salt (Na₂SO₄)
- Sodium carbonate (Soda Ash, Na₂CO₃)
- Laboratory dyeing machine (e.g., beaker dyeing machine)
- pH meter and standard buffers
- Water bath or heating system

Procedure:

- Dye Bath Preparation: Prepare a dyebath with a liquor ratio (ratio of the weight of the goods to the volume of the liquid) of 1:20 (e.g., 5 grams of fabric in 100 mL of water).
- Dye Dissolution: Accurately weigh the required amount of C.I. **Reactive Violet 5** (e.g., 2% on weight of fiber, owf) and make a paste with a small amount of cold water. Add boiling water to dissolve the dye completely.
- Initial Dyeing Step (Exhaustion):
 - Set the dyebath temperature to 40°C.
 - Add the dissolved dye to the bath.
 - Immerse the cotton fabric in the dyebath and run for 10 minutes to ensure even wetting.
 - Gradually add the required amount of electrolyte (e.g., 60 g/L NaCl) in three portions over 30 minutes. The electrolyte promotes the exhaustion of the dye onto the fiber.
 - Raise the temperature to 60°C over 20 minutes and continue running for another 20 minutes.
- Fixation Step:
 - Add the required amount of alkali (e.g., 20 g/L Soda Ash) to the dyebath. The alkali raises the pH, activating the cellulose fiber and the vinyl sulfone group, which then react to form a covalent bond.
 - Continue the dyeing process at 60°C for 60 minutes.
- Washing Off:
 - Drain the dyebath.
 - Rinse the fabric thoroughly with cold water.

- Perform a soaping wash at 90-95°C for 15 minutes with a non-ionic detergent (e.g., 2 g/L) to remove any unfixed, hydrolyzed dye.
- Rinse again with hot and then cold water until the rinse water is clear.
- Dry the dyed fabric.



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Caption: Experimental workflow for exhaust dyeing of cotton.

Spectroscopic and Performance Data

Spectroscopic Characterization

Detailed spectroscopic data such as $^1\text{H-NMR}$, $^{13}\text{C-NMR}$, and Mass Spectrometry for C.I. **Reactive Violet 5** are not readily available in peer-reviewed literature. However, some UV-Visible and FT-IR data have been reported, primarily in the context of degradation studies.

Technique	Observation	Reference
UV-Visible Spectroscopy	Exhibits a maximum absorbance (λ_{max}) in the visible region at approximately 560 nm, corresponding to its violet color. A second peak is observed in the UV region around 220 nm, related to the aromatic structure.	[7][8]
FT-IR Spectroscopy	The spectrum shows characteristic peaks for its functional groups. While a detailed assignment is not available, studies on its degradation products confirm the breakdown of the azo bond (peak around 1600 cm^{-1} disappears).	[9]

Typical Dyeing Performance

Specific quantitative data for the fixation efficiency and colorfastness of C.I. **Reactive Violet 5** is limited. The table below provides typical performance characteristics for vinyl sulfone-type reactive dyes on cotton fabric, which are expected to be similar for **Reactive Violet 5**.

Performance Metric	Typical Rating / Value	Reference
Light Fastness (ISO 105-B02)	3-4 (Moderate to Good)	[10]
Washing Fastness (ISO 105-C02)	4-5 (Good to Excellent)	[10]
Rubbing Fastness - Dry (ISO 105-X12)	4-5 (Good to Excellent)	[11]
Rubbing Fastness - Wet (ISO 105-X12)	3 (Moderate)	[11]
Fixation Efficiency	60-80% (Varies with conditions)	[12]

Note: Fastness is rated on a scale of 1 to 5, where 5 is the highest fastness.

Environmental Data: Decolorization Efficiency

Several studies have investigated the removal of **Reactive Violet 5** from aqueous solutions using Advanced Oxidation Processes (AOPs), which is relevant for wastewater treatment.

Treatment Process	Conditions	Removal Efficiency	Time	Reference
UV-A-Fenton	pH 3.0, $[\text{H}_2\text{O}_2]$ = 4.0 mM, $[\text{Fe}^{2+}]$ = 0.15 mM	95.5%	7 min	[13]
Fenton	pH 3.0, $[\text{H}_2\text{O}_2]$ = 4.0 mM, $[\text{Fe}^{2+}]$ = 0.15 mM	86.6%	7 min	[13]
Photocatalysis (Fe-doped TiO_2)	pH 10, 3 g/L catalyst, 60 mM H_2O_2	~100%	2 hours	[8]

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